

Mibefradil dihydrochloride hydrate solubility issues in DMSO

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Compound of Interest

Compound Name: Mibefradil dihydrochloride hydrate

Cat. No.: B12060470

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Mibefradil Dihydrochloride Hydrate Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Mibefradil dihydrochloride hydrate**, focusing on solubility issues in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Mibefradil dihydrochloride hydrate** in DMSO?

A1: The reported solubility of **Mibefradil dihydrochloride hydrate** in DMSO varies across different suppliers, but it generally falls within a range of 14 mg/mL to 100 mg/mL.^[1] It is important to consult the certificate of analysis for the specific batch you are using.

Q2: Why is my **Mibefradil dihydrochloride hydrate** not dissolving completely in DMSO?

A2: Several factors can contribute to incomplete dissolution. A primary reason is the hygroscopic nature of DMSO; absorbed moisture can significantly reduce the solubility of the compound.^[1] It is strongly recommended to use newly opened, anhydrous DMSO. Additionally, the dissolution process may require physical assistance, such as sonication.^[1]

Q3: What is the recommended procedure for preparing a stock solution in DMSO?

A3: To prepare a stock solution, it is advised to dissolve the **Mibefradil dihydrochloride hydrate** in fresh, anhydrous DMSO.^[1] To aid dissolution, use of an ultrasonic bath is recommended.^[1] For example, to prepare a 50 mg/mL solution, you would add 1 mL of DMSO to 50 mg of the compound and sonicate until the solid is fully dissolved.

Q4: How should I store the solid **Mibefradil dihydrochloride hydrate**?

A4: The solid compound should be stored in a desiccated environment. Some suppliers recommend storage at -20°C under nitrogen and away from moisture.^[1]

Q5: What are the recommended storage conditions for a **Mibefradil dihydrochloride hydrate** stock solution in DMSO?

A5: Prepared stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles.^[1] For storage, -20°C for up to one month or -80°C for up to six months is generally recommended.^[1]^[2] Always ensure the solution is brought to room temperature and any precipitate is redissolved before use.^[2]

Q6: Is **Mibefradil dihydrochloride hydrate** soluble in other solvents?

A6: Yes, it is also soluble in water. Reported solubility in water ranges from at least 10 mg/mL to 150 mg/mL, often requiring sonication for dissolution.^[1] It has been noted to be sparingly soluble in aqueous buffers.^[3] For maximum solubility in aqueous buffers, it is suggested to first dissolve the compound in ethanol and then dilute with the aqueous buffer.^[3]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Compound is not dissolving or is precipitating out of DMSO solution.	1. Hygroscopic DMSO: DMSO has absorbed moisture from the air, reducing its solvating power. [1] 2. Insufficient Agitation: The compound requires more energy to dissolve fully. 3. Low Temperature: The temperature of the solvent may be too low.	1. Use a fresh, unopened bottle of anhydrous DMSO. 2. Use an ultrasonic bath to aid dissolution. [1] 3. Gently warm the solution to room temperature.
Inconsistent results between experiments.	1. Stock Solution Degradation: Improper storage has led to the degradation of the compound. 2. Inaccurate Concentration: The molecular weight may vary due to hydration, affecting molarity calculations. [4]	1. Aliquot stock solutions and store at -20°C or -80°C to avoid freeze-thaw cycles. [1] [2] 2. Refer to the batch-specific molecular weight on the certificate of analysis for precise calculations. [4]

Quantitative Solubility Data

Solvent	Reported Solubility Range (mg/mL)	Reported Solubility Range (mM)	Source
DMSO	14 - 100 mg/mL	~24.6 - 175.9 mM	[1]
Water	≥10 - 150 mg/mL	≥17.6 - 263.8 mM	[1] [5]
Ethanol	~16 mg/mL	~28.1 mM	
Ethanol:PBS (1:4, pH 7.2)	~0.2 mg/mL	~0.35 mM	[3]

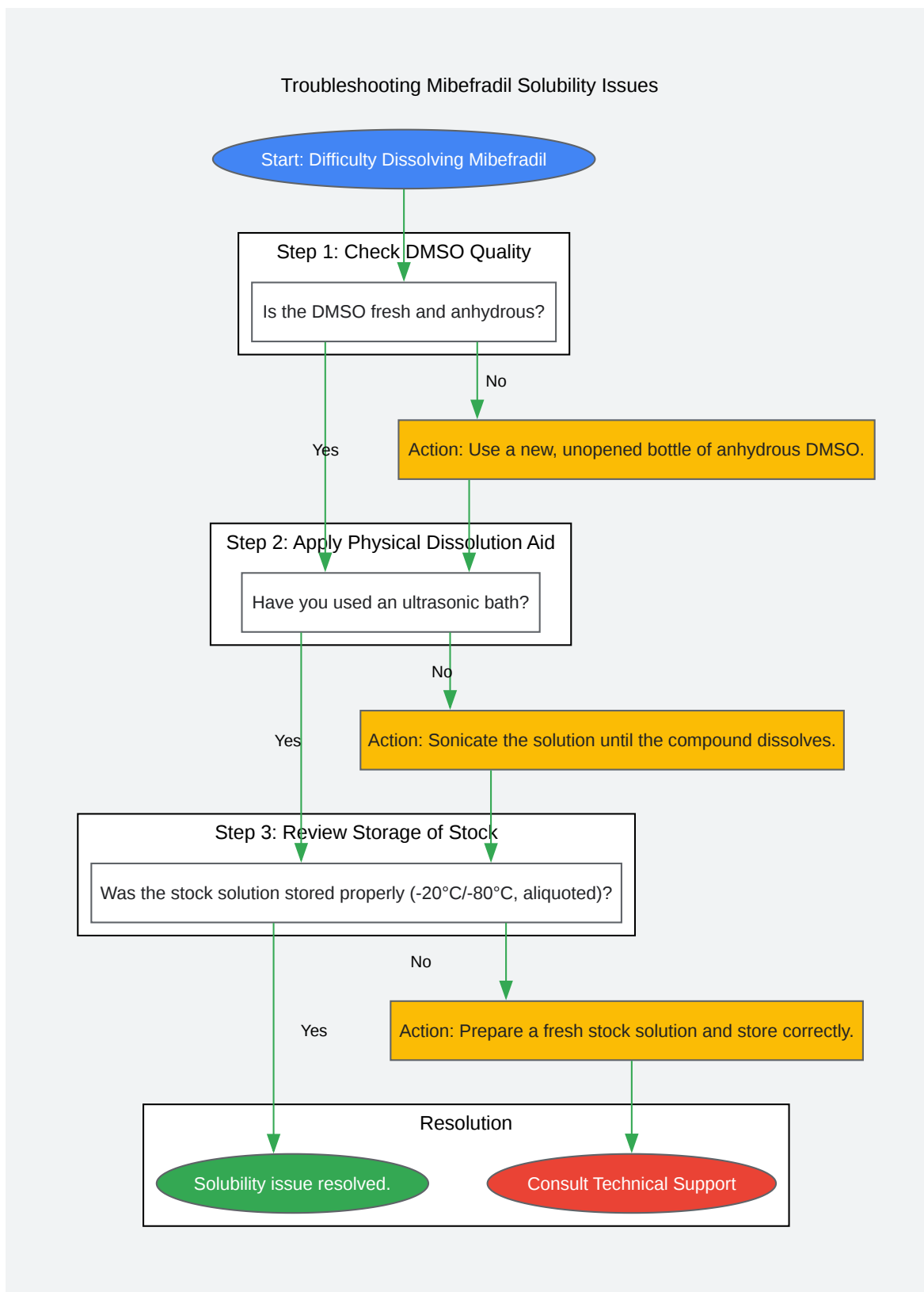
Note: The molarity is calculated based on the anhydrous molecular weight of Mibefradil dihydrochloride (568.55 g/mol). The degree of hydration can affect the actual molecular weight.

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

- **Weighing the Compound:** Accurately weigh out the desired amount of **Mibefradil dihydrochloride hydrate**. For example, for 1 mL of a 10 mM solution, weigh out approximately 5.69 mg (adjust based on the batch-specific molecular weight).
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO. In this example, add 1 mL of DMSO.
- **Dissolution:** Vortex the solution briefly and then place it in an ultrasonic bath until the compound is completely dissolved.
- **Storage:** Aliquot the stock solution into smaller volumes in tightly sealed vials. Store at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^{[1][2]}

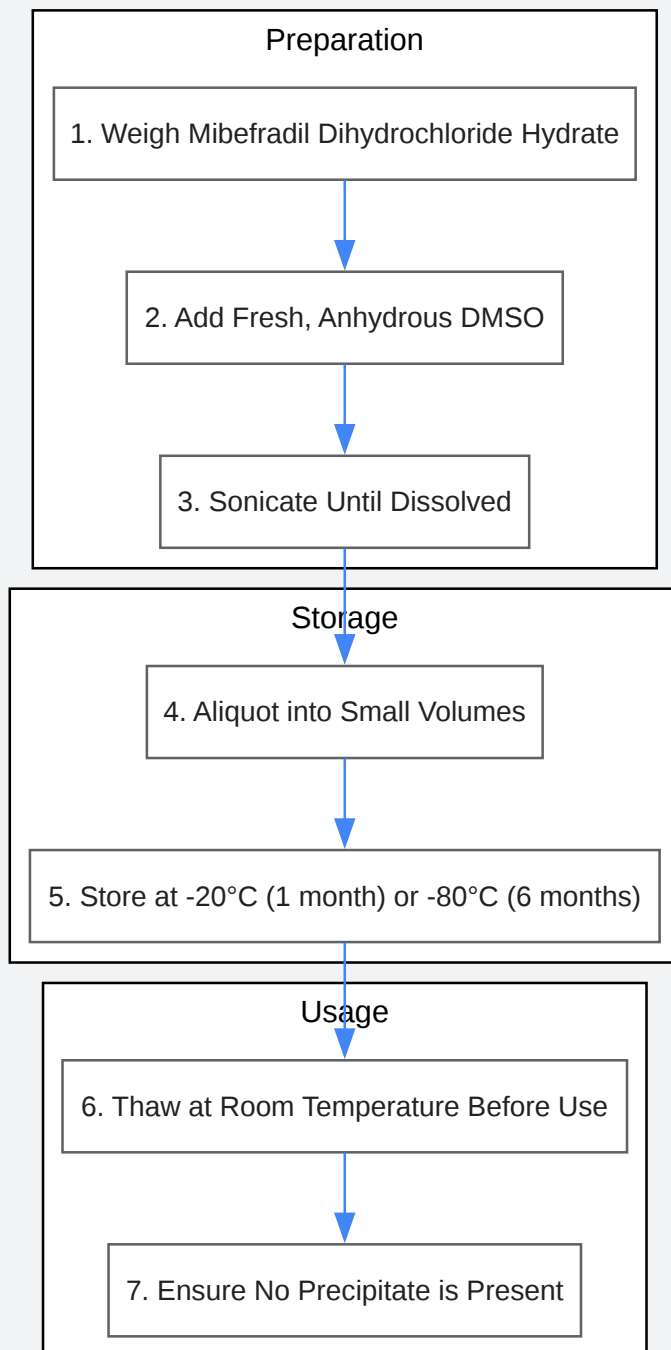
Visual Guides



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Caption: Troubleshooting workflow for **Mibefradil dihydrochloride hydrate** solubility in DMSO.

Preparation and Storage of Mibefradil Stock Solution



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Caption: Recommended workflow for the preparation and storage of Mibefradil solutions.

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